

Application Note: Guanylthiourea for Residual Chlorine Removal in Wastewater

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Compound of Interest

Compound Name: Guanylthiourea

Cat. No.: B104047

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Abstract

This document provides a detailed protocol for the use of **guanylthiourea** as a dechlorinating agent in wastewater treatment. Chlorine is a widely utilized disinfectant in wastewater management; however, its residual presence in treated effluent can be toxic to aquatic ecosystems. Dechlorination is often a required final step before discharge. While traditional methods utilize agents like sulfur dioxide or sodium bisulfite, this application note details a methodology employing **guanylthiourea**, based on principles outlined in Japanese Patent JP 2007-144399. The protocol specifies reagent preparation, a treatment workflow, and analytical methods for the quantification of residual chlorine.

Introduction

Chlorination is a common and effective method for disinfecting municipal wastewater, eliminating a wide spectrum of pathogenic organisms. The process involves the application of chlorine gas or hypochlorite solutions to treated wastewater, which oxidizes the cellular material of microorganisms. However, the resulting chlorine residual, a combination of free chlorine and chloramines, is harmful to aquatic life even at low concentrations, necessitating its removal before the effluent is discharged into receiving waters.

Guanylthiourea (also known as amidinothiourea) is an organosulfur compound that can be used for the removal of residual chlorine in wastewater. Its application as a dechlorinating agent is noted in Japanese patent literature (JP 2007-144399). The reactivity of **guanylthiourea** towards chlorine is predicated on the nucleophilic nature of its sulfur atom,

which is readily oxidized by strong oxidizing agents like hypochlorous acid. This reaction effectively neutralizes the chlorine residual, mitigating its environmental impact.

This document serves as a guide for researchers and water treatment professionals to investigate and apply **guanylthiourea** for wastewater dechlorination.

Chemical and Physical Properties of Guanylthiourea

Property	Value
Chemical Name	Amidinothiourea, 1-Amidino-2-thiourea
CAS Number	2114-02-5
Molecular Formula	C ₂ H ₆ N ₄ S
Molecular Weight	118.16 g/mol
Appearance	White to off-white crystalline powder
Melting Point	159.5 °C or higher
Solubility	Slightly soluble in water (approx. 3%), soluble in methanol

Proposed Reaction Mechanism

The dechlorination process using **guanylthiourea** involves the oxidation of the thiocarbonyl group (C=S). The sulfur atom in **guanylthiourea** acts as a reducing agent, reacting with hypochlorous acid (HOCl), the active form of chlorine in water. The reaction is anticipated to proceed through several steps, starting with the formation of an unstable sulfenyl chloride intermediate, which is then hydrolyzed and further oxidized. The ultimate oxidation products are urea, sulfate, and chloride ions, which are less harmful to the environment.

A proposed, simplified reaction pathway is as follows:

- Initial Attack: The sulfur atom of **guanylthiourea** nucleophilically attacks the chlorine atom of hypochlorous acid.

- **Oxidation & Hydrolysis:** The sulfur is progressively oxidized, and the C-S bond is cleaved through hydrolysis.
- **Final Products:** The reaction yields the corresponding guanylhurea, sulfate ions (SO_4^{2-}), and chloride ions (Cl^-), effectively neutralizing the chlorine residual.
- **To cite this document:** BenchChem. [Application Note: Guanylthiourea for Residual Chlorine Removal in Wastewater]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104047#method-for-using-guanylthiourea-in-wastewater-treatment-to-remove-chlorine\]](https://www.benchchem.com/product/b104047#method-for-using-guanylthiourea-in-wastewater-treatment-to-remove-chlorine)

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